

Safeguarding Your Research: Essential Protective Measures for Handling 1,3-Diisopropylthiourea

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Compound of Interest

Compound Name: 1,3-Diisopropylthiourea

Cat. No.: B146723

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For laboratory professionals engaged in drug development and scientific research, ensuring a safe handling protocol for all chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **1,3-Diisopropylthiourea**, a compound recognized for its role in organic synthesis. Adherence to these procedures is critical for minimizing risk and ensuring a secure laboratory environment.

Hazard Identification and Classification

1,3-Diisopropylthiourea is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4).^{[1][2][3]} The primary hazard statement associated with this compound is H302: Harmful if swallowed.^[1] The GHS pictogram is GHS07, represented by an exclamation mark, and the signal word is "Warning".^{[2][3]}

Quantitative Data Summary

The following table summarizes key quantitative data for **1,3-Diisopropylthiourea**, providing a quick reference for its physical and toxicological properties.

Property	Value	Source(s)
CAS Number	2986-17-6	[2][3][4]
Molecular Formula	C ₇ H ₁₆ N ₂ S	[4][5]
Molecular Weight	160.28 g/mol	[2][3][4]
Appearance	White to off-white crystalline powder	[2][5]
Melting Point	143-145 °C	[2][3]
Acute Oral Toxicity (LD50, Rat)	450 mg/kg	[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory to prevent exposure. The required PPE includes comprehensive coverage for eyes, face, hands, and body.

Operational Plan: Step-by-Step PPE Application

- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator, such as a type N95 (US) or P2 (EU) dust mask, particularly when there is a risk of dust formation.[2][3][6][7] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood with local exhaust ventilation.[1][6]
- **Eye and Face Protection:** Wear chemical safety goggles or eyeshields.[2][3] In situations with a higher risk of splashing or dust generation, a face shield should also be worn.[3][6]
- **Hand Protection:** Wear appropriate chemical-resistant gloves.[2][3] Always inspect gloves for integrity before use and change them immediately if they become contaminated.
- **Skin and Body Protection:** A lab coat or other protective clothing is required to prevent skin contact.[6][8] Ensure that safety showers and eye wash stations are readily accessible and in close proximity to the workstation.[1][6]

Emergency Response and Disposal Plan

Immediate and correct response to emergencies such as spills or exposure is critical. This section provides procedural guidance for such events.

Experimental Protocol: Emergency Procedures

In Case of Accidental Spill:

- Evacuate: Immediately alert others and evacuate non-essential personnel from the spill area.
[6]
- Ventilate: Ensure the area is well-ventilated.
- Protect: Don the full required PPE before re-entering the area.[1][6]
- Contain: Prevent the spilled material from entering drains or waterways.[1][9]
- Clean-Up: Carefully sweep up the solid material, avoiding dust creation.[6] Place the collected material into a suitable, labeled container for disposal.[6]

In Case of Personal Exposure:

- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[1][10] Seek medical attention if irritation develops or persists.[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids.[1] Remove contact lenses if present and easy to do.
[1] Seek immediate medical attention.[1]
- Inhalation: Move the individual to fresh air and ensure they are in a position comfortable for breathing.[1] If the person feels unwell, seek medical advice.[1]
- Ingestion: Do NOT induce vomiting.[6][7] Rinse the mouth with water.[1][9] Call a poison control center or doctor immediately for treatment advice.[1][6]

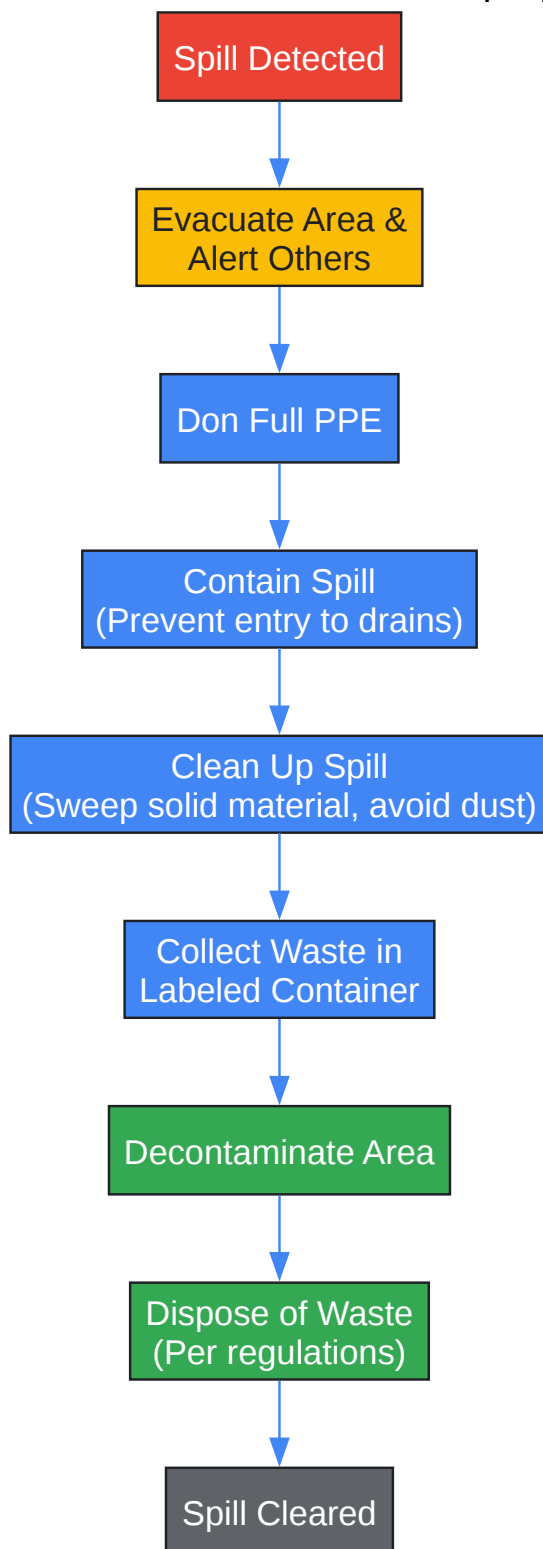
Disposal Plan

- **Waste Collection:** All waste material, including spilled substance and contaminated cleaning materials, must be collected in designated, properly labeled, and sealed containers.[\[6\]](#)
- **Regulatory Compliance:** Disposal must be carried out in strict accordance with all local, state, and national environmental regulations.[\[1\]](#)
- **Licensed Disposal:** Entrust the disposal of the chemical waste to a licensed and approved waste disposal company.[\[1\]](#)[\[9\]](#)
- **Container Disposal:** Before disposing of the original container, ensure it is completely empty. [\[1\]](#) Handle uncleaned containers as you would the product itself.

Visual Workflow: Spill Response

The following diagram illustrates the logical workflow for a safe and effective response to a **1,3-Diisopropylthiourea** spill.

Spill Response Workflow for 1,3-Diisopropylthiourea



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Caption: A flowchart for handling chemical spills.

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